

In-Depth Technical Guide: Safety and Handling of 3,6-Dibromoquinoline

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Compound of Interest

Compound Name: 3,6-Dibromoquinoline

Cat. No.: B1270526

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3,6-Dibromoquinoline** (CAS No. 69268-39-9). The information is compiled from various safety data sheets and chemical databases to ensure a high standard of safety in the laboratory and research environment.

Chemical and Physical Properties

3,6-Dibromoquinoline is a heterocyclic organic compound that serves as a versatile building block in organic synthesis.^[1] A summary of its key physical and chemical properties is provided below.

| Property | Value | Source |
|-------------------|---|---------------------|
| Molecular Formula | C ₉ H ₅ Br ₂ N | [1] |
| Molecular Weight | 286.95 g/mol | [1] |
| CAS Number | 69268-39-9 | [1] |
| Appearance | Not explicitly stated, likely a solid. | |
| Flash Point | > 112 °C / > 233.6 °F | [2] |
| Solubility | No specific data available. | |
| log Pow | 3.03 (for 3-Bromoquinoline) | [2] |

Hazard Identification and Classification

While specific quantitative toxicity data such as LD50 or LC50 values for **3,6-Dibromoquinoline** are not readily available in the public domain, the compound is classified based on the hazards of structurally similar chemicals. The primary hazards are outlined below.

| Hazard Class | Category | Hazard Statement |
|--|------------|---|
| Acute Toxicity, Oral | Category 4 | Harmful if swallowed. |
| Acute Toxicity, Dermal | Category 4 | Harmful in contact with skin. |
| Acute Toxicity, Inhalation | Category 4 | Harmful if inhaled. |
| Skin Corrosion/Irritation | Category 2 | Causes skin irritation. [2] |
| Serious Eye Damage/Eye Irritation | Category 2 | Causes serious eye irritation. |
| Specific target organ toxicity (single exposure) | Category 3 | May cause respiratory irritation. |

GHS Pictograms:

-  alt text

Signal Word: Warning

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for ensuring safety when working with **3,6-Dibromoquinoline** are crucial. The following protocols are derived from standard safety data sheets.

Personal Protective Equipment (PPE)

A detailed list of required PPE is provided in the table below.

| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Wear chemical safety goggles and/or a face shield. |
| Skin Protection | Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. |
| Respiratory Protection | Use a NIOSH/MSHA approved respirator or work in a chemical fume hood. |

First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|--|
| Inhalation | Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [2] |
| Skin Contact | Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2] |
| Ingestion | Do NOT induce vomiting. Call a poison control center or physician immediately. [2] |

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see section 3.1).
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the spill area thoroughly.
- Prevent the spill from entering drains or waterways.[\[2\]](#)[\[3\]](#)

Fire-Fighting Measures

| Aspect | Protocol |
|--------------------------------|--|
| Suitable Extinguishing Media | Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.[2] |
| Unsuitable Extinguishing Media | No information available.[2] |
| Specific Hazards | Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO ₂), and nitrogen oxides (NOx).[2] |
| Protective Equipment | Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2] |

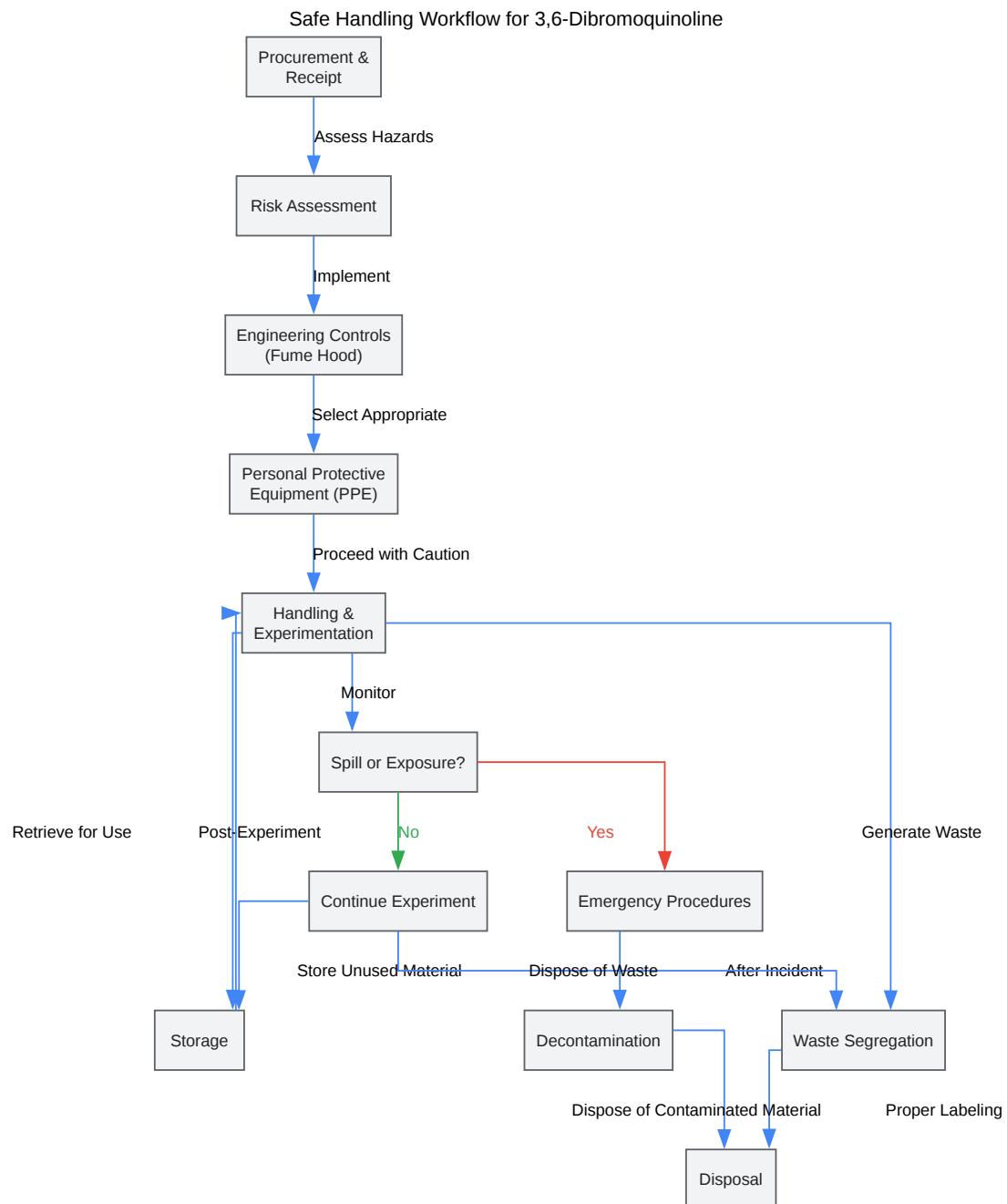
Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

| Aspect | Guidelines |
|----------|---|
| Storage | Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] Store away from incompatible materials such as strong oxidizing agents.[2] |
| Disposal | Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] |

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **3,6-Dibromoquinoline** from procurement to disposal.



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Caption: Logical workflow for the safe handling of **3,6-Dibromoquinoline**.

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References

- 1. 69268-39-9|3,6-Dibromoquinoline|BLD Pharm [bldpharm.com]
- 2. 3,6-Dibromoquinoline|CAS 69268-39-9|Supplier [benchchem.com]
- 3. 3,6-Dibromoquinoline | C9H5Br2N | CID 840332 - PubChem [pubchem.ncbi.nlm.nih.gov]
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